

conformational analysis of alpha-methoxybenzylamine in solution

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Compound of Interest

Compound Name: *alpha-Methoxybenzylamine*

Cat. No.: *B12294998*

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Conformational Analysis of 2-Methoxybenzylamine in Solution

Technical Guide for Structural Elucidation & Experimental Validation

Executive Summary

The conformational preference of 2-methoxybenzylamine is dictated by a delicate balance between steric repulsion and intramolecular hydrogen bonding. In non-polar solvents, the molecule adopts a "locked" conformation stabilized by an

hydrogen bond. Understanding this equilibrium is vital for designing chiral solvating agents and optimizing pharmacophore interactions where the spatial orientation of the amine is critical for receptor binding.

This guide details the theoretical basis, experimental workflows (NMR/IR), and computational validation methods required to map these conformational states.

Molecular Architecture & Conformational Landscape

The conformational space of 2-methoxybenzylamine is defined by rotations around three key dihedral angles. The interplay between the amino group (

) and the ortho-methoxy group (

) creates distinct energy minima.

Key Rotatable Bonds

- (Ring -): Controls the position of the amino-methyl group relative to the aromatic plane.
- (- N): Determines the orientation of the amine lone pair and protons.
- (Ring - O): Controls the methoxy group planarity (usually coplanar with the ring due to resonance).

The Hydrogen Bonded "Syn" Conformer

In vacuum and non-polar solvents (e.g.,

,

), the global minimum is often the Syn-H-Bonded conformer.

- Mechanism: One amino proton acts as a donor to the methoxy oxygen acceptor.
- Geometry: Forms a pseudo-7-membered ring (including the aromatic carbons), though often described as a 5-membered interaction network depending on the specific tilt.
- Energetic Stabilization: Approximately 2–5 kcal/mol stabilization energy relative to the open conformer.

The "Anti" Open Conformer

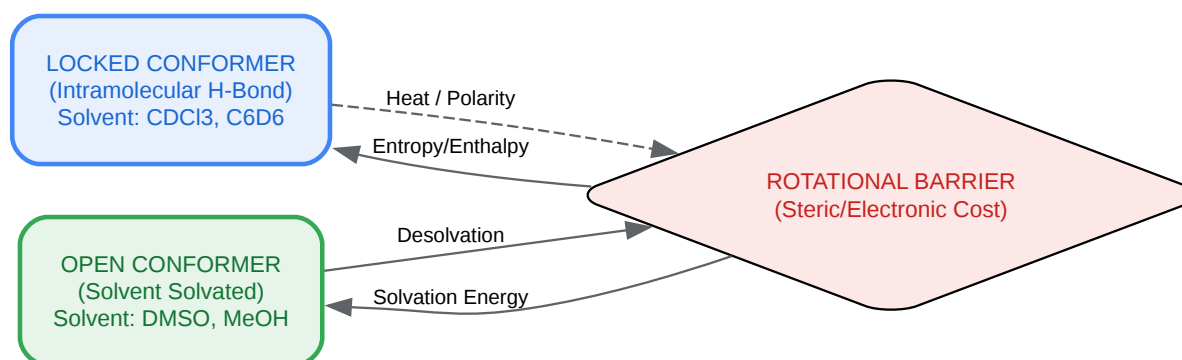
In polar protic solvents (e.g.,

,

) or high-polarity aprotic solvents (e.g., DMSO), the intramolecular H-bond is disrupted by intermolecular solvation. The amine group rotates away to minimize steric clash with the methoxy group.

Conformational Equilibrium Diagram

The following diagram illustrates the transition between the "Locked" (H-bonded) and "Open" states.



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Caption: Equilibrium pathway between the H-bonded 'Locked' state and the solvated 'Open' state.

Experimental Analysis Protocols

To rigorously determine the conformation in solution, a multi-modal approach combining NMR titration and IR spectroscopy is required.

NMR Spectroscopy Workflow

Nuclear Magnetic Resonance (NMR) is the primary tool for detecting intramolecular hydrogen bonds. The chemical shift of the amine protons (

) is highly sensitive to H-bonding.

Protocol: Dilution Titration

Objective: Distinguish between intermolecular (concentration-dependent) and intramolecular (concentration-independent) hydrogen bonding.

- Preparation: Prepare a stock solution of 2-methoxybenzylamine in dry (approx. 100 mM).
- Serial Dilution: Prepare samples at 100 mM, 50 mM, 10 mM, 2 mM, and 0.5 mM.
- Acquisition: Acquire NMR spectra at 298 K.
- Analysis: Plot vs. Concentration.
 - Flat Line: Indicates Intramolecular H-bond (monomeric species dominates).
 - Slope: Indicates Intermolecular aggregation (dimers/oligomers).

Protocol: Solvent Perturbation (DMSO Titration)

Objective: Measure the strength of the intramolecular H-bond.

- Sample: 10 mM 2-methoxybenzylamine in .
- Titrant: (strong H-bond acceptor).
- Stepwise Addition: Add DMSO in 5 L increments.
- Observation:
 - A rapid downfield shift of implies the initial H-bond was weak or non-existent.

- A resistance to shift (or slow shift) implies a strong intramolecular "lock" that resists solvent competition.

Infrared (IR) Spectroscopy

IR provides direct evidence of bond stiffness.^[1]

- Free N-H Stretch: Typically appears

(sharp).
- H-Bonded N-H Stretch: Shifts to lower frequency

(often broader).
- Method: Use a liquid cell with variable path length or ATR (Attenuated Total Reflectance) with solution deposition. Compare spectra in

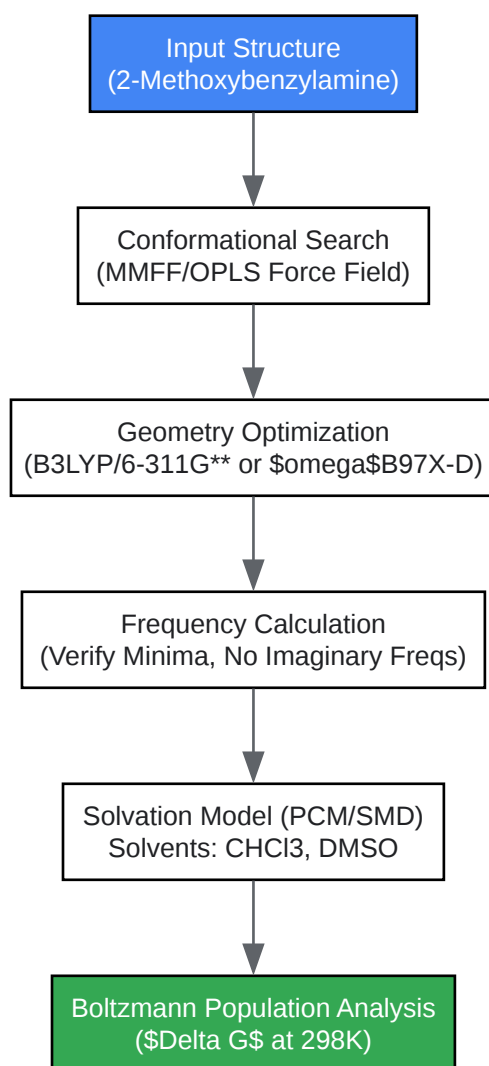
(non-polar) vs. neat liquid.

Computational Validation (DFT)

Experimental data must be corroborated by Density Functional Theory (DFT) calculations to assign specific geometries to observed spectral features.

Computational Workflow

The following Graphviz diagram outlines the standard computational pipeline for this analysis.



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Caption: Standard DFT workflow for determining Boltzmann-weighted conformational populations.

Data Interpretation Guide

When analyzing the output, organize your data as follows to correlate Energy (

) with Observables (

-couplings,

).

Conformer	Rel. Energy (, kcal/mol)	Population (%)	N-H Distance ()	Predicted
Syn (H-Bonded)	0.00	> 85%	2.1 - 2.3	Downfield (High ppm)
Anti (Open)	+3.50	< 15%	> 4.0	Upfield (Low ppm)
Gauche (Twisted)	+5.20	< 1%	N/A	N/A

Note: Values are illustrative estimates for non-polar solvent conditions.

Critical Insights for Drug Development

- Chiral Resolution: If using chiral derivatives (e.g., -methylbenzylamine analogs), the "locked" conformation enhances chiral discrimination by creating a rigid steric wall. In flexible "open" conformers, chiral recognition is significantly reduced.
- Pharmacophore Design: When using the 2-methoxybenzylamine motif in drug candidates, assume the "syn" conformation is the bioactive pose unless the binding pocket contains strong H-bond donors/acceptors that can "unlock" the intramolecular bond.
- Solubility & Permeability: The internal H-bond masks the polarity of the amine and methoxy groups, potentially increasing lipophilicity () and membrane permeability compared to the open conformer.

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